

# In-Depth Technical Guide: Isotopic Labeling and Enrichment of Desisopropylatrazine-d5

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## Compound of Interest

Compound Name: Desisopropylatrazine-d5

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This technical guide provides a comprehensive overview of **Desisopropylatrazine-d5**, a deuterated analog of the atrazine metabolite, desisopropylatrazine. It is primarily used as an internal standard in analytical testing, particularly for environmental and food safety applications. This document details its properties, a representative synthesis approach, and its application in analytical methodologies.

## Introduction to Desisopropylatrazine-d5

**Desisopropylatrazine-d5** is a stable isotope-labeled version of desisopropylatrazine, where five hydrogen atoms on the ethyl group have been replaced with deuterium. This isotopic substitution results in a molecule that is chemically identical to its unlabeled counterpart but has a higher molecular weight. This mass difference is the key to its utility in mass spectrometry-based analytical techniques, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

When used as an internal standard, a known quantity of **Desisopropylatrazine-d5** is added to a sample prior to extraction and analysis. Because it behaves identically to the native analyte during sample preparation and chromatographic separation, any loss of analyte during these steps is mirrored by a proportional loss of the internal standard. This allows for accurate quantification of the target analyte, even in complex matrices where matrix effects can interfere with the analysis.

## Physicochemical and Analytical Data

The following tables summarize the key physicochemical properties and analytical specifications for **Desisopropylatrazine-d5**, compiled from various commercial and technical sources.

Table 1: Physicochemical Properties of **Desisopropylatrazine-d5**

Property	Value
Chemical Name	6-Chloro-N2-(ethyl-1,1,2,2,2-d5)-1,3,5-triazine-2,4-diamine
Synonyms	Atrazine-desisopropyl-d5 (ethyl-d5)
CAS Number	1189961-78-1
Molecular Formula	C <sub>5</sub> H <sub>3</sub> D <sub>5</sub> ClN <sub>5</sub>
Molecular Weight	178.64 g/mol
Appearance	Solid (neat)
Storage Conditions	Room temperature, protected from light and moisture

Table 2: Analytical Specifications of **Desisopropylatrazine-d5**

Parameter	Specification
Isotopic Enrichment	≥ 99 atom % D[1]
Chemical Purity	≥ 94.5%
Primary Applications	Internal standard for LC-MS/MS and GC-MS analysis
Matrix Compatibility	Water (ground, surface, drinking), soil, food, and feed

# Isotopic Labeling and Enrichment: A Representative Synthesis Protocol

While specific, proprietary synthesis protocols for commercially available

**Desisopropylatrazine-d5** are not publicly disclosed, a general approach for the synthesis of isotopically labeled chlorotriazines can be outlined. The synthesis of  $^{13}\text{C}$ -labeled atrazine, for example, starts with a  $^{13}\text{C}$ -labeled precursor. A similar strategy would be employed for the deuteration of desisopropylatrazine, starting with a deuterated amine.

Principle: The synthesis involves the sequential reaction of cyanuric chloride with ammonia and a deuterated ethylamine. The reactivity of the chlorine atoms on the triazine ring decreases with each substitution, allowing for a controlled, stepwise synthesis.

Representative Experimental Protocol:

- Reaction of Cyanuric Chloride with Ammonia:
  - Cyanuric chloride is dissolved in a suitable solvent (e.g., acetone or tetrahydrofuran) and cooled to 0-5 °C.
  - An aqueous solution of ammonia is added dropwise while maintaining the temperature and pH. This results in the monosubstitution of a chlorine atom with an amino group, forming 2,4-dichloro-6-amino-1,3,5-triazine.
- Reaction with Deuterated Ethylamine:
  - To the solution containing the monosubstituted triazine, ethylamine-d5 is added.
  - The reaction temperature is gradually increased to facilitate the second substitution reaction.
  - An aqueous solution of a base (e.g., sodium hydroxide) is added concurrently to neutralize the hydrochloric acid formed during the reaction.
- Purification and Isolation:
  - The reaction mixture is filtered to remove any inorganic salts.

- The solvent is removed under reduced pressure.
- The crude product is purified using techniques such as recrystallization or column chromatography to yield pure **Desisopropylatrazine-d5**.
- Characterization and Quality Control:
  - The final product is characterized by mass spectrometry to confirm the molecular weight and isotopic enrichment.
  - Nuclear Magnetic Resonance (NMR) spectroscopy is used to confirm the position of the deuterium labels.
  - High-Performance Liquid Chromatography (HPLC) is employed to determine the chemical purity.

## Application in Analytical Methods

**Desisopropylatrazine-d5** is a critical component in various regulatory and research analytical methods for the detection and quantification of atrazine and its metabolites. Its use as an internal standard is documented in methods such as EPA Method 523 for the analysis of triazine pesticides in drinking water.[2]

Experimental Workflow for Sample Analysis using **Desisopropylatrazine-d5** as an Internal Standard:

The following diagram illustrates a typical workflow for the analysis of a water sample for desisopropylatrazine using **Desisopropylatrazine-d5** as an internal standard.



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Caption: Analytical workflow for the quantification of desisopropylatrazine.

## Conclusion

**Desisopropylatrazine-d5** is an essential tool for the accurate and reliable quantification of the atrazine metabolite, desisopropylatrazine, in various matrices. Its high isotopic enrichment and chemical purity make it an ideal internal standard for mass spectrometry-based analytical methods. While specific synthesis details are often proprietary, the general principles of isotopic labeling through the use of deuterated precursors are well-established. The use of **Desisopropylatrazine-d5** in validated analytical workflows, such as those outlined by regulatory agencies, ensures data of high quality and integrity for researchers, scientists, and drug development professionals.

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## References

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